

An In-depth Technical Guide on 4-(Dimethylamino)-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-(Dimethylamino)-3-nitrobenzaldehyde

Cat. No.: B1267781

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **4-(Dimethylamino)-3-nitrobenzaldehyde**, a chemical compound relevant in various research and development applications. The information presented is compiled from established chemical databases.

Physicochemical Properties

The fundamental molecular characteristics of **4-(Dimethylamino)-3-nitrobenzaldehyde** are summarized below. This data is crucial for experimental design, stoichiometric calculations, and analytical characterization.

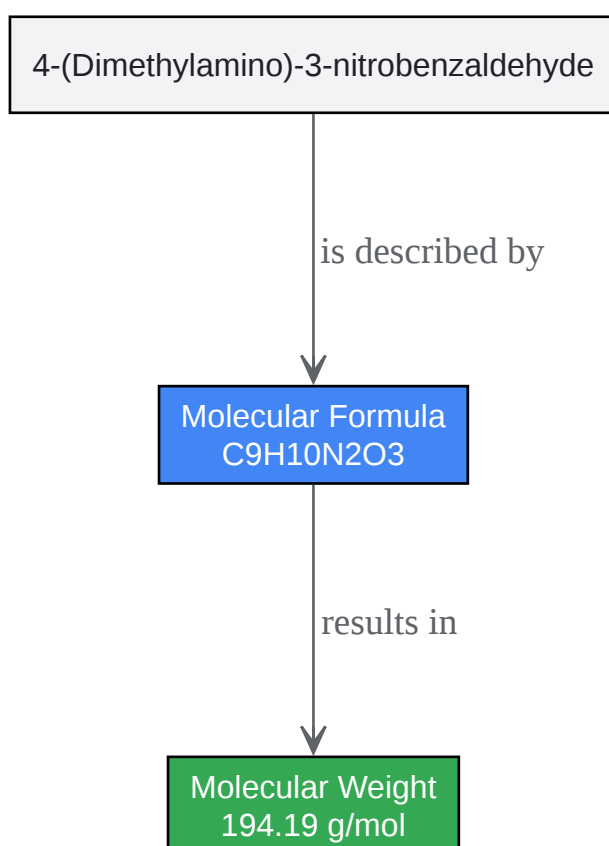
Property	Value	Source
Molecular Formula	C9H10N2O3	PubChem[1]
Molecular Weight	194.19 g/mol	PubChem[1], Sigma-Aldrich
IUPAC Name	4-(dimethylamino)-3-nitrobenzaldehyde	PubChem[1]
CAS Number	59935-39-6	Sigma-Aldrich

Experimental Protocols

The data presented in this guide is computationally derived and sourced from publicly accessible chemical databases.^[1] As such, experimental protocols for the determination of these properties are not detailed here. Researchers should refer to standard analytical chemistry methodologies for experimental validation.

Data Relationships

The following diagram illustrates the logical relationship between the compound's name, its elemental composition (molecular formula), and its calculated molecular weight.



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Caption: Logical flow from chemical name to molecular properties.

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References

- 1. 4-(Dimethylamino)-3-nitrobenzaldehyde | C₉H₁₀N₂O₃ | CID 291351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on 4-(Dimethylamino)-3-nitrobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267781#4-dimethylamino-3-nitrobenzaldehyde-molecular-weight-and-formula]

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